

Part 1: Chemical Identity & Mechanistic Significance[1]

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Compound of Interest

Compound Name: 3-(Piperazin-1-yl)aniline

CAS No.: 125422-03-9

Cat. No.: B1588096

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1.1 The Molecule: Architecture and Function CAS 59817-31-1 refers to N,N',N'',N'''-Tetraacetylchitotetraose (often abbreviated as (GlcNAc)₄ or Chitotetraose).[1] It is a linear tetrasaccharide composed of four N-acetyl-D-glucosamine (GlcNAc) units linked by (1→4) glycosidic bonds.[1]

Unlike simple sugars, this oligomer occupies a critical niche in glycobiology and enzymology.[1] It serves as a precise, defined substrate for the characterization of chitinases and lysozymes (specifically Hen Egg White Lysozyme, HEWL).[1] Its chain length is optimal for occupying the active site clefts (subsites A through D) of these hydrolases, making it an indispensable tool for kinetic crystallography and inhibition studies.[1]

Furthermore, in plant physiology, (GlcNAc)₄ acts as a potent Microbe-Associated Molecular Pattern (MAMP).[1] It is recognized by specific pattern recognition receptors (PRRs), such as CERK1 in Arabidopsis, triggering innate immune responses including reactive oxygen species (ROS) bursts and MAPK activation.[1]

1.2 Physicochemical Properties Table

Property	Data	Notes
Chemical Name	N,N',N'',N'''- Tetraacetylchitotetraose	Also known as Chitotetraose
CAS Number	59817-31-1	Specific to the tetramer
Molecular Formula		
Molecular Weight	~830.79 g/mol	
Solubility	Water, DMSO	Highly soluble in water; sparingly soluble in ethanol
Appearance	White to off-white powder	Crystalline or lyophilized
Purity Grade	95% (HPLC)	Critical for kinetic assays to avoid oligomer cross- contamination

Part 2: Safety Data & Handling (E-E-A-T)

2.1 Toxicological Profile While carbohydrate oligomers are generally regarded as low-toxicity, CAS 59817-31-1 is a bioactive research chemical. No comprehensive toxicological data (LD50) exists for this specific isomer. Therefore, it must be handled under the "Universal Precautions" principle.^[1]

- Acute Toxicity: Not classified, but inhalation of high concentrations of sugar dust can cause respiratory irritation ("baker's asthma" analog).^[1]
- Target Organs: Respiratory tract (irritation), Eyes (mechanical irritation).^[1]

2.2 Handling Protocols

- Aerosol Control: Weighing must be performed in a Class II Biological Safety Cabinet or a chemical fume hood to prevent inhalation of micro-particulates.^[1]
- PPE: Nitrile gloves (0.11 mm min.^[1] thickness), safety glasses with side shields, and a lab coat.^[1]

- Spill Management: Sweep up dry powder carefully to avoid dust generation.[1] Dissolve residue with water; surfaces may become extremely slippery when wet due to the hygroscopic nature of the sugar.[1]

2.3 Storage & Stability

- Temperature: -20°C (Long-term).
- Hygroscopicity: Extreme.[1] The molecule will absorb atmospheric moisture, leading to hydrolysis or microbial growth.[1]
- Container: Desiccated, tightly sealed amber glass or high-quality polypropylene.
- Shelf Life: >2 years if kept desiccated at -20°C.

Part 3: Experimental Protocols

Protocol A: Preparation of Defined Stock Solutions

Rationale: Accurate kinetic data requires precise molar concentrations.[1] Gravimetric preparation is preferred over volumetric due to the viscosity of concentrated sugar solutions.[1]

- Equilibration: Allow the vial to reach room temperature in a desiccator before opening. This prevents condensation from forming on the cold powder.[1]
- Solvent Choice: Use HPLC-grade water (18.2 M) or sterile PBS.[1] Avoid unbuffered water if pH sensitivity is a concern for downstream enzymatic assays.[1]
- Dissolution:
 - Weigh approx. 5 mg of CAS 59817-31-1.
 - Add calculated volume of solvent to achieve a 10 mM stock.[1]
 - Vortex gently.[1] Do not sonicate extensively as heat can degrade glycosidic bonds.[1]
- Sterilization: Filtration through a 0.22

m PVDF membrane is recommended if used for cell culture (plant immunity assays).[1]

- Aliquot: Flash freeze in liquid nitrogen and store at -80°C. Avoid freeze-thaw cycles.

Protocol B: Chitinase Hydrolysis Assay (HPLC Method)

Rationale: Unlike colorimetric assays (e.g., DNS method) which only measure reducing ends, HPLC allows the quantification of specific cleavage products (GlcNAc monomer vs. dimer), revealing the enzyme's mode of action (endo- vs. exo-chitinase).[1]

Materials:

- Substrate: 1 mM (GlcNAc)₄ stock.[1]
- Enzyme: Purified Chitinase (e.g., *Trichoderma viride* or recombinant human CHIT1).[1]
- Mobile Phase: 70% Acetonitrile / 30% Water.[1]
- Column: Amide-functionalized HILIC column (e.g., TSKgel Amide-80).[1]

Workflow:

- Incubation: Mix 50

L Enzyme + 50

L Substrate (Final conc 500

M) in 50 mM Acetate Buffer (pH 5.0).

- Reaction: Incubate at 37°C for defined intervals (0, 5, 10, 30 min).

- Termination: Add 100

L Acetonitrile (pre-chilled) to precipitate the enzyme and stop the reaction.

- Clarification: Centrifuge at 12,000 x g for 5 min.

- Analysis: Inject 10

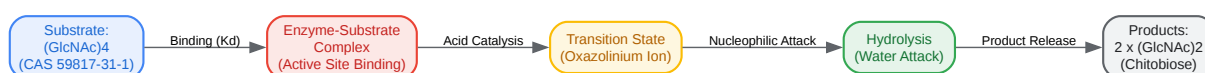
L into HPLC. Monitor UV at 210 nm (peptide bond of N-acetyl group).[1]

- Quantification: Compare peak areas against GlcNAc and (GlcNAc)₂ standards.

Part 4: Visualization of Pathways

Figure 1: Enzymatic Hydrolysis Mechanism

Caption: Mechanism of Chitinase action on (GlcNAc)₄. The enzyme cleaves the beta-1,4 linkage, typically yielding dimers (Chitobiose).[1]

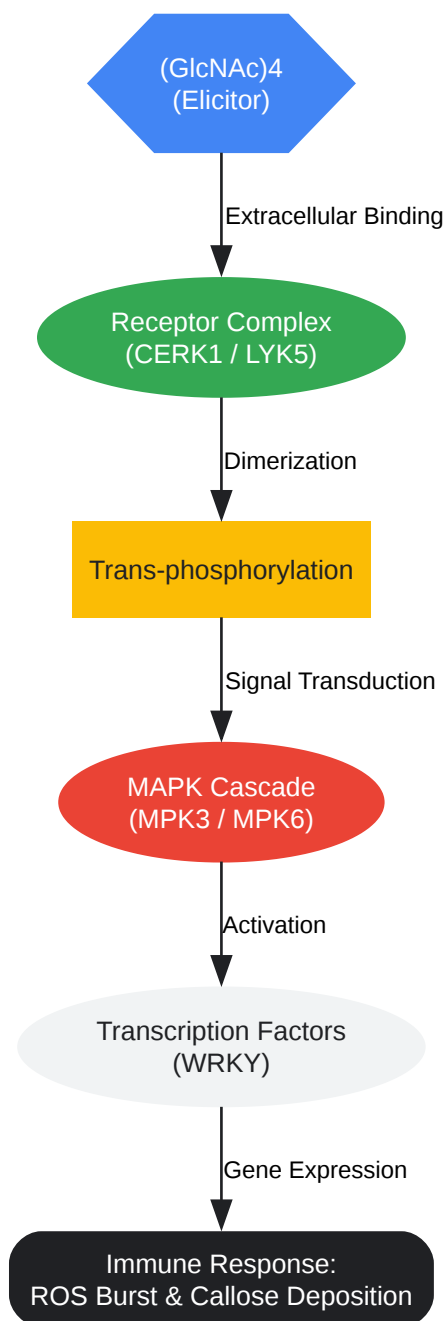


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[1]

Figure 2: Plant Immunity Signaling (CERK1 Pathway)

Caption: (GlcNAc)₄ acts as a PAMP, binding CERK1/LYK5 receptors to trigger MAPK cascades and ROS production in plants.[1]



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[1]

Part 5: References

- Makino, T. et al. (2006).[1] Enzymatic properties of chitinase from the silkworm, *Bombyx mori*. [1] Bioscience, Biotechnology, and Biochemistry. [1] [Link](#)

- Wan, J. et al. (2008).[1] A LysM receptor-like kinase plays a critical role in chitin signaling and fungal resistance in Arabidopsis. The Plant Cell.[1] [Link](#)[1]
- Sigma-Aldrich. (2023).[1] General Safety Data Sheet for Oligosaccharides.[1][Link](#)(Note: Generalized reference for carbohydrate handling as specific SDS for 59817-31-1 is derived from generic chitin oligomer safety protocols).[1]
- PubChem. (2023).[1] Chitotetraose Compound Summary. National Library of Medicine.[1] [Link](#)
- Google Patents. (2020).[1] Molecules with solubility tag and related methods (EP3970752A1).[1][Link](#)(Source confirming CAS 59817-31-1 identity).[1][2]

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Sources

- 1. Tannic Acid | C76H52O46 | CID 16129778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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